

Protocol for Intracerebroventricular Administration of WRW4-OH in Mice

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For Researchers, Scientists, and Drug Development Professionals

Application Notes

This document provides a comprehensive protocol for the intracerebroventricular (ICV) administration of **WRW4-OH**, a selective antagonist of the Formyl Peptide Receptor 2 (FPR2), in mice. FPR2, also known as Formyl Peptide Receptor-Like 1 (FPRL1) or the Lipoxin A4 receptor (ALX), is a G protein-coupled receptor implicated in a variety of physiological and pathological processes, including inflammation, host defense, and neurodegenerative diseases.[1] **WRW4-OH** acts by competitively inhibiting the binding of agonists to FPR2, thereby blocking downstream signaling pathways.[2][3] This makes it a valuable tool for investigating the role of FPR2 in the central nervous system.

The protocol outlined below details the necessary materials, step-by-step surgical procedures for stereotaxic injection into the lateral ventricles, and essential post-operative care to ensure animal welfare and experimental success. Adherence to aseptic surgical techniques and appropriate animal care guidelines is critical.

Data Presentation: Quantitative Data for WRW4 ICV Administration

The following table summarizes reported dosages of the related compound WRW4 used in various mouse models via different administration routes. This data can serve as a reference



for dose-ranging studies with **WRW4-OH**.

Animal Model	Disease/Condi tion Studied	WRW4 Dosage	Administration Route	Vehicle/Formul ation
Male Swiss Mice	Inflammation (CFA-induced hyperalgesia)	10 μ g/paw	Intraplantar (i.pl.)	Not Specified
C57BL/6J Mice	Acute Heart Failure (Myocardial Infarction)	1 μg/kg	Subcutaneous (s.c.)	PBS
C57BL/6 Mice	Peritonitis (Carrageenan- induced)	10 μ g/animal	Intraperitoneal (i.p.)	Saline
db/db Mice	Diabetes- induced Cognitive Decline	Not Specified	Intracerebroventr icular (i.c.v.)	Not Specified
Social Isolation Model Mice	Depressive and anxiety-like behaviors	Not Specified	Intracerebroventr icular (i.c.v.)	Not Specified

Experimental Protocol: Intracerebroventricular Injection of WRW4-OH

This protocol describes a stereotaxic surgical procedure for the precise delivery of **WRW4-OH** into the lateral ventricles of the mouse brain.

Materials

- WRW4-OH peptide
- Sterile vehicle (e.g., Phosphate-Buffered Saline (PBS) or sterile saline)



- Anesthetic (e.g., isoflurane or ketamine/xylazine cocktail)
- Ophthalmic ointment
- Hair clippers or depilatory cream
- Disinfectant (e.g., 70% ethanol, povidone-iodine)
- Sterile surgical instruments (scalpel, forceps, hemostats, drill, etc.)
- Stereotaxic apparatus
- Hamilton syringe with a 30-gauge needle
- · Suturing material or tissue adhesive
- · Heating pad
- Analgesics (e.g., buprenorphine, carprofen)
- Sterile gauze and cotton swabs

Procedure

- 1. Preparation of **WRW4-OH** Solution
- WRW4 is soluble in water up to 1 mg/ml.[4]
- Prepare the desired concentration of WRW4-OH in a sterile vehicle (e.g., PBS or saline).
- Ensure the solution is sterile by filtering it through a 0.22 μm syringe filter.
- · Store the solution on ice until use.
- 2. Animal Preparation and Anesthesia
- Weigh the mouse to determine the correct dosage of anesthetic and analgesic.

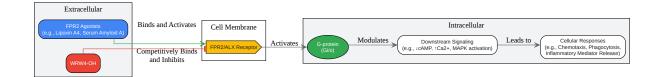


- Anesthetize the mouse using either inhaled isoflurane (3-5% for induction, 1-2% for maintenance) or an intraperitoneal injection of a ketamine/xylazine cocktail.
- Confirm the depth of anesthesia by checking for the absence of a pedal withdrawal reflex (toe pinch).
- Apply ophthalmic ointment to the eyes to prevent corneal drying.
- Shave the fur from the scalp or use a depilatory cream to expose the surgical area.
- Secure the mouse in the stereotaxic apparatus, ensuring the head is level.
- 3. Surgical Procedure
- Clean the surgical site with alternating scrubs of povidone-iodine and 70% ethanol.
- Make a midline incision in the scalp with a sterile scalpel to expose the skull.
- Use sterile cotton swabs to clean and dry the skull surface, making sure Bregma and Lambda are visible.
- Position the drill over Bregma.
- Determine the coordinates for the lateral ventricle. A common set of coordinates relative to Bregma are: Anteroposterior (AP): -0.5 mm, Mediolateral (ML): ±1.0 mm, Dorsoventral (DV): -2.3 mm. These coordinates may need to be adjusted based on the mouse strain and age.
- Carefully drill a small hole through the skull at the target ML and AP coordinates, being cautious not to damage the underlying dura mater.
- Lower the injection needle to the calculated DV coordinate.
- Infuse the WRW4-OH solution at a slow and controlled rate (e.g., 0.5-1 μL/min) to prevent tissue damage and backflow.
- After the infusion is complete, leave the needle in place for an additional 5-10 minutes to allow for diffusion of the solution.



- Slowly withdraw the needle.
- 4. Post-Surgical Care
- Suture the incision or close it with tissue adhesive.
- Administer a post-operative analgesic as recommended by your institution's veterinary guidelines.
- Place the mouse in a clean, warm cage for recovery. A heating pad can be used to maintain body temperature.
- · Monitor the mouse closely until it is fully ambulatory.
- Provide easy access to food and water.
- Continue to monitor the animal for any signs of pain, distress, or infection for at least 72 hours post-surgery.

Visualizations Signaling Pathway of FPR2 Antagonism by WRW4-OH

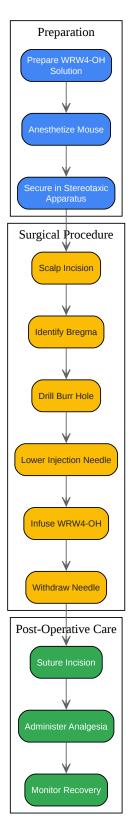


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Caption: **WRW4-OH** competitively antagonizes the FPR2 receptor, blocking agonist-induced downstream signaling.



Experimental Workflow for Intracerebroventricular Injection





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Caption: Step-by-step workflow for the ICV administration of **WRW4-OH** in mice.

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